

Essential Guide to the Proper Disposal of Pico145

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Compound of Interest

Compound Name: Pico145

Cat. No.: B8069070

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For laboratory professionals engaged in cutting-edge research and drug development, the responsible management and disposal of potent, novel compounds like **Pico145** is a critical component of ensuring a safe and compliant laboratory environment. This guide provides a comprehensive framework for the proper disposal of **Pico145**, a potent and selective small-molecule inhibitor of TRPC1/4/5 channels.^{[1][2][3][4]} In the absence of a specific Safety Data Sheet (SDS) detailing disposal procedures, the following step-by-step guidance is based on established best practices for the disposal of hazardous chemical waste in a laboratory setting.^{[5][6][7][8]}

Pico145 Chemical and Physical Properties

A clear understanding of the known properties of **Pico145** is the first step in a thorough risk assessment for its handling and disposal.

Property	Value
Molecular Formula	C ₂₃ H ₂₀ ClF ₃ N ₄ O ₅
Molecular Weight	524.88 g/mol
Appearance	White to off-white solid powder
Solubility	Soluble in DMSO
Storage	Store at -20°C for 1 year or -80°C for 2 years in a tightly sealed container.[1]

Immediate Safety and Handling Precautions

Before beginning any procedure that involves **Pico145**, it is imperative to adhere to standard laboratory safety protocols to minimize exposure and risk.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a laboratory coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.[5][9]
- **Ventilation:** Handle solid **Pico145** and its solutions in a well-ventilated area, preferably within a certified chemical fume hood, to prevent inhalation of any dust or aerosols.[5]
- **Avoid Contact:** Take all necessary precautions to prevent direct contact with skin, eyes, and mucous membranes. In the event of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[5][9]
- **Spill Management:** In case of a spill, absorb the material with an inert absorbent, and place it in a sealed, labeled container for hazardous waste disposal.[10]

Step-by-Step Disposal Protocol for Pico145

The proper disposal of **Pico145** and any materials contaminated with it is crucial for environmental protection and regulatory compliance. All waste containing **Pico145** should be treated as hazardous chemical waste.

1. Waste Segregation and Collection:

- Solid Waste:

- Place unused or expired solid **Pico145** in its original, clearly labeled container.
- Collect all disposables that have come into contact with **Pico145**, such as weigh boats, pipette tips, and contaminated gloves, in a dedicated, sealed, and clearly labeled hazardous waste bag or container.[\[6\]](#)

- Liquid Waste:

- Collect all solutions containing **Pico145** in a dedicated, sealed, and chemically compatible hazardous waste container.
- Do not mix **Pico145** solutions with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[\[7\]](#)
- Never dispose of solutions containing **Pico145** down the drain.[\[7\]](#)

- Contaminated Labware:

- Glassware and other reusable lab equipment that have been in contact with **Pico145** should be decontaminated. A common procedure is to triple-rinse with a suitable solvent (e.g., ethanol or isopropanol), followed by a thorough washing with soap and water.
- The rinsate from the decontamination process must be collected and disposed of as hazardous liquid waste.[\[8\]](#)

2. Labeling and Storage of Waste:

- All waste containers must be clearly and accurately labeled with "Hazardous Waste," the full chemical name "**Pico145**," and any other information required by your institution (e.g., concentration, date).
- Store waste containers in a designated, secure area away from incompatible materials, heat, and sources of ignition, pending collection.[\[5\]](#)

3. Final Disposal:

- The final disposal of all **Pico145** waste must be handled through your institution's EHS office or a licensed hazardous waste disposal contractor.
- Adhere strictly to all institutional, local, state, and federal regulations for the disposal of hazardous chemical waste.[\[5\]](#)[\[8\]](#)

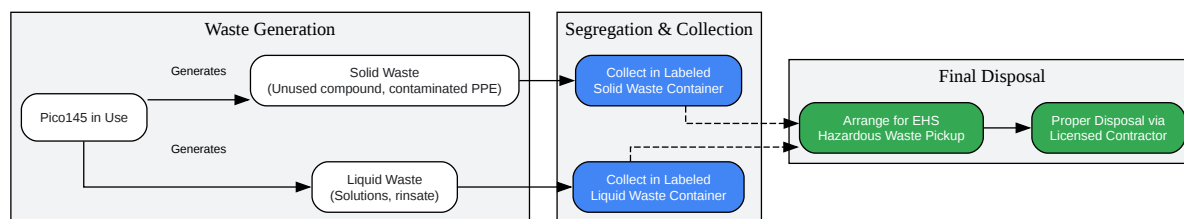
Experimental Protocol: Decontamination of a Small Spill

In the event of a small spill of solid **Pico145** or a solution containing it, the following protocol should be followed:

- Alert Personnel: Notify others in the immediate area of the spill.
- Don Appropriate PPE: Ensure you are wearing a lab coat, safety goggles, and chemical-resistant gloves.
- Contain the Spill: If it is a liquid, use an absorbent material like a spill pad or vermiculite to contain the spill. For a solid, gently cover it with a damp paper towel to avoid raising dust.
- Clean the Area: Carefully wipe up the spill with absorbent material, moving from the outside of the spill inward.
- Decontaminate the Surface: Clean the spill area with a suitable solvent (e.g., ethanol or isopropanol) and then with soap and water.
- Dispose of Cleanup Materials: All materials used for the cleanup, including gloves and absorbent pads, must be placed in a sealed bag and disposed of as hazardous solid waste.

Pico145 Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **Pico145** waste.



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Caption: Workflow for the safe disposal of **Pico145**.

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